

# What are the physical and chemical properties of Dodecyl isocyanate?

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## Compound of Interest

Compound Name: *Dodecyl isocyanate*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Dodecyl Isocyanate**

## Introduction

**Dodecyl isocyanate** (CAS No. 4202-38-4), also known as 1-isocyanatododecane or lauryl isocyanate, is a versatile chemical intermediate with the linear formula  $\text{CH}_3(\text{CH}_2)_{11}\text{NCO}$ . It belongs to the isocyanate class of organic compounds, characterized by the functional group  $\text{R}-\text{N}=\text{C}=\text{O}$ .<sup>[1]</sup> This functional group makes it highly reactive towards a variety of nucleophiles, rendering it a valuable building block in organic synthesis.<sup>[1][2]</sup> Its applications are diverse, including the synthesis of carbodiimides from phosphinimines, which are used in the preparation of AZT analogues.<sup>[2][3]</sup> This guide provides a comprehensive overview of its physical and chemical properties, reactivity, and representative experimental protocols for its characterization, tailored for researchers, scientists, and professionals in drug development.

## Physical Properties

**Dodecyl isocyanate** is a colorless to slightly yellow liquid under standard conditions.<sup>[4]</sup> It is sensitive to moisture and heat, which necessitates storage in a cool, dry, and well-ventilated place under an inert atmosphere.<sup>[2][5]</sup>

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>25</sub> NO	[6][7]
Molecular Weight	211.34 g/mol	[6]
Appearance	Colorless liquid	[7][8]
Boiling Point	157-161 °C at 21 mmHg (28 hPa)	[6]
	132 °C	[8]
	140-145 °C at 11 Torr	[7]
Density	0.877 g/mL at 25 °C	[6]
	0.877 g/cm <sup>3</sup> at 20 °C	[8]
Refractive Index	n <sub>20/D</sub> 1.441	[6]
	1.44 (20 °C)	[8]
Flash Point	>230 °F (>110 °C)	[6][7]
	113 °C (235.4 °F) - closed cup	
	134 °C (273 °F)	[3]
Vapor Density	7.29	[8]
Vapor Pressure	0.0479 mmHg at 25°C	[6]
Solubility	Insoluble in water; hydrolyzes.	[3][8]

## Chemical Properties and Reactivity

The chemical behavior of **dodecyl isocyanate** is dominated by the electrophilic nature of the carbon atom in the isocyanate group. This makes it susceptible to attack by various nucleophiles.[1]

Property	Description	Source
Stability	Stable at room temperature in closed containers under normal storage and handling. Moisture sensitive.	[3][8]
Reactivity	Reacts with water, alcohols, amines, strong bases, and strong oxidizing agents.[8] The reaction with water can be violent, releasing gases.[8]	
Hazardous Decomposition	Upon combustion, it may produce irritating and toxic gases such as carbon monoxide, carbon dioxide, and oxides of nitrogen.[8]	
Hazardous Reactions	Forms explosive mixtures with air on intense heating.	

## Key Reactions

The isocyanate group is highly reactive towards nucleophiles containing an active hydrogen atom.

- Reaction with Water: **Dodecyl isocyanate** reacts with water to form an unstable carbamic acid, which then decomposes to yield a primary amine (dodecylamine) and carbon dioxide gas.[1] This reaction is the basis for the formation of polyurethane foams, where CO<sub>2</sub> acts as a blowing agent.[1]
  - CH<sub>3</sub>(CH<sub>2</sub>)<sub>11</sub>NCO + H<sub>2</sub>O → [CH<sub>3</sub>(CH<sub>2</sub>)<sub>11</sub>NHCOOH] → CH<sub>3</sub>(CH<sub>2</sub>)<sub>11</sub>NH<sub>2</sub> + CO<sub>2</sub>
- Reaction with Alcohols: With alcohols, it forms a stable urethane linkage. This is the fundamental reaction for the production of polyurethanes when diisocyanates react with polyols.[1]
  - CH<sub>3</sub>(CH<sub>2</sub>)<sub>11</sub>NCO + R'OH → CH<sub>3</sub>(CH<sub>2</sub>)<sub>11</sub>NHCOOR'

- Reaction with Amines: The reaction with primary or secondary amines yields a substituted urea.[1]
  - $\text{CH}_3(\text{CH}_2)_{11}\text{NCO} + \text{R}'_2\text{NH} \rightarrow \text{CH}_3(\text{CH}_2)_{11}\text{NHCONR}'_2$
- Trimerization: In the presence of certain catalysts, isocyanates can trimerize to form a highly stable isocyanurate ring structure.[1]

*Reactions of **Dodecyl Isocyanate** with common nucleophiles.*

## Experimental Protocols

Detailed experimental procedures for determining the physicochemical properties of **dodecyl isocyanate** are not explicitly available in the search results. However, standard methodologies for liquid chemicals are applicable. The following are representative protocols.

### Determination of Boiling Point at Reduced Pressure

Objective: To determine the temperature at which the vapor pressure of the liquid equals the applied pressure.

Methodology:

- Apparatus Setup: Assemble a distillation apparatus suitable for vacuum distillation. This includes a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. Connect the apparatus to a vacuum pump with a manometer to monitor the pressure.
- Sample Preparation: Place a small volume of **dodecyl isocyanate** and a few boiling chips or a magnetic stir bar into the round-bottom flask.
- Procedure: a. Ensure all joints are properly sealed to maintain a vacuum. b. Slowly evacuate the system to the desired pressure (e.g., 21 mmHg). c. Begin heating the flask gently using a heating mantle. d. Observe the temperature as the liquid begins to boil and a steady reflux is established in the distillation head. e. Record the temperature at which the condensate drips from the thermometer bulb at a constant rate. This is the boiling point at the recorded pressure.

- Safety: Conduct the procedure in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, lab coat, and chemical-resistant gloves.[5]

## Determination of Density

Objective: To measure the mass per unit volume of the liquid.

Methodology:

- Apparatus: A pycnometer (a specific gravity bottle) of a known volume, a calibrated analytical balance, and a constant temperature water bath.
- Procedure: a. Clean and dry the pycnometer thoroughly and record its empty mass ( $m_1$ ). b. Fill the pycnometer with distilled water and place it in a constant temperature bath set to a specific temperature (e.g., 25 °C) until it reaches thermal equilibrium. c. Adjust the water level to the calibration mark, dry the exterior, and weigh the filled pycnometer ( $m_2$ ). d. Empty and dry the pycnometer again. e. Fill the pycnometer with **dodecyl isocyanate**, bring it to the same temperature in the water bath, adjust the level, dry the exterior, and weigh it ( $m_3$ ).
- Calculation:
  - Volume of pycnometer ( $V$ ) =  $(m_2 - m_1) / \rho_{\text{water}}$  (where  $\rho_{\text{water}}$  is the density of water at the experimental temperature).
  - Density of **dodecyl isocyanate** ( $\rho_{\text{sample}}$ ) =  $(m_3 - m_1) / V$ .
- Safety: Handle **dodecyl isocyanate** in a fume hood. Avoid skin and eye contact.

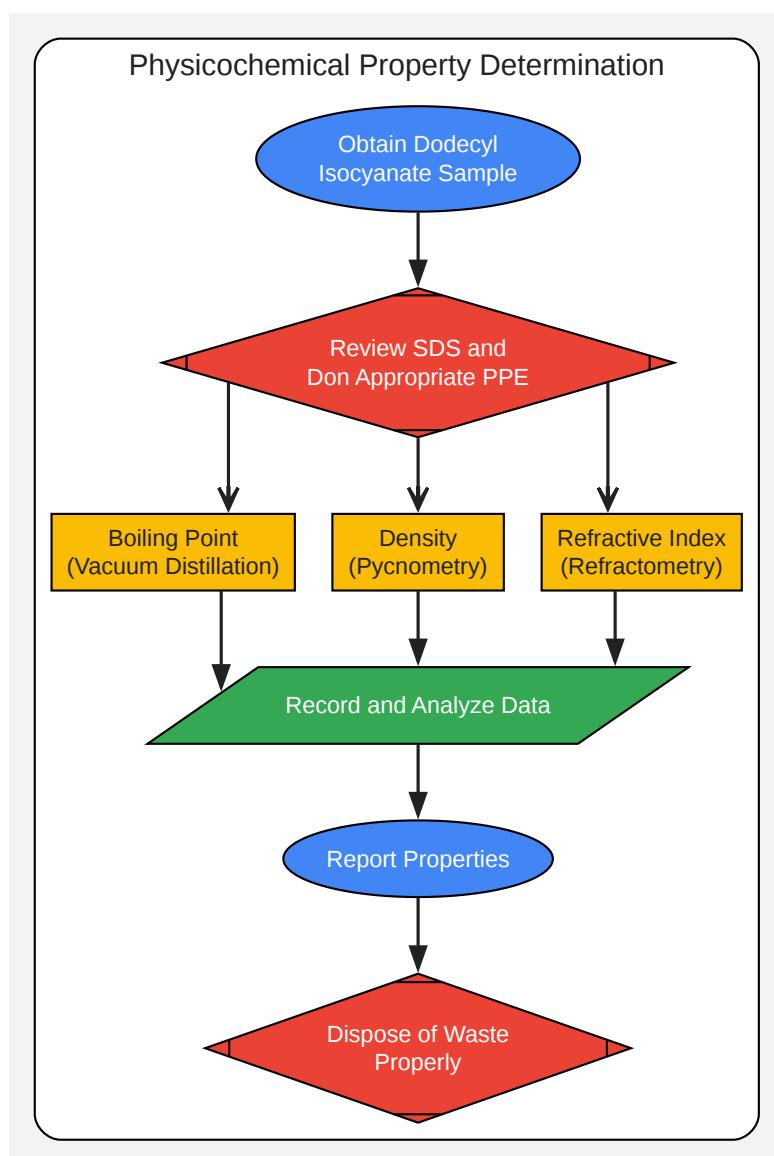
## Determination of Refractive Index

Objective: To measure the extent to which light is refracted when passing through the liquid.

Methodology:

- Apparatus: An Abbe refractometer with a light source (typically a sodium lamp for the D-line, 589 nm) and a constant temperature circulator.

- Procedure: a. Calibrate the refractometer using a standard of known refractive index (e.g., distilled water). b. Set the circulator to the desired temperature (e.g., 20 °C). c. Place a few drops of **dodecyl isocyanate** onto the prism of the refractometer. d. Close the prisms and allow a few minutes for the sample to reach thermal equilibrium. e. Adjust the instrument until the dividing line between the light and dark fields is sharp and centered in the crosshairs. f. Read the refractive index from the scale.
- Safety: Clean the prisms carefully with a suitable solvent (e.g., ethanol or isopropanol) and a soft lens tissue after the measurement. Wear gloves to prevent skin contact.[9]



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*Workflow for determining physical properties of **Dodecyl Isocyanate**.*

## Conclusion

**Dodecyl isocyanate** is a reactive chemical intermediate with well-defined physical properties and predictable chemical reactivity centered on its electrophilic isocyanate group. Understanding these characteristics is crucial for its safe handling, storage, and effective use in research and development. The data and representative protocols provided in this guide offer a technical foundation for scientists and professionals working with this compound. Due to its hazardous nature, including being harmful if swallowed, in contact with skin, or inhaled, and causing skin and eye irritation, all handling should be performed with appropriate engineering controls and personal protective equipment.[10]

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